

Technical Guide to the Material Safety of (3R)-1-methylpyrrolidin-3-amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3R)-1-methylpyrrolidin-3-amine

Cat. No.: B1321200

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The toxicological properties of **(3R)-1-methylpyrrolidin-3-amine** have not been fully investigated.^[1] This guide provides a summary of available safety information and incorporates data from the closely related compound, pyrrolidine, for a more comprehensive risk assessment. All procedures should be conducted with caution in a controlled laboratory setting.

Chemical Identification and Physical Properties

(3R)-1-methylpyrrolidin-3-amine, with the CAS number 457097-75-5, is an organic compound featuring a pyrrolidine ring structure.^[2] It is characterized by a methyl group on the nitrogen atom and an amine group at the 3-position, with a specific (R) stereochemistry. This compound is typically a colorless to pale yellow liquid or solid.^[2] It is soluble in water and various organic solvents, making it a versatile building block in medicinal chemistry.^[2]

Table 1: Physical and Chemical Properties

Property	Value	Source/Notes
Chemical Name	(3R)-1-methylpyrrolidin-3-amine	-
CAS Number	457097-75-5	[2]
Molecular Formula	C ₅ H ₁₂ N ₂	[1][2][3]
Molecular Weight	100.16 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid or solid	[2]
Boiling Point	Data not available	[4]
Melting Point	Data not available	-
Solubility	Soluble in water and various organic solvents	[2]

Hazard Identification and Classification

(3R)-1-methylpyrrolidin-3-amine is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled. It is also known to cause skin and serious eye irritation and may cause respiratory irritation.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: Consolidated from multiple safety data sheets.

Toxicological Data

Specific toxicological data, such as LD50 and LC50 values for **(3R)-1-methylpyrrolidin-3-amine**, are not readily available as its toxicological properties have not been fully investigated. [1] For risk assessment, data for the parent compound, pyrrolidine, is provided as a surrogate.

Table 3: Toxicological Data for Pyrrolidine (CAS 123-75-1)

Route of Exposure	Species	Value
LD50 Oral	Rat	300 mg/kg
LC50 Inhalation	Rat	1300 mg/m ³ , 4 h
LD50 Dermal	Rabbit	1300 mg/kg

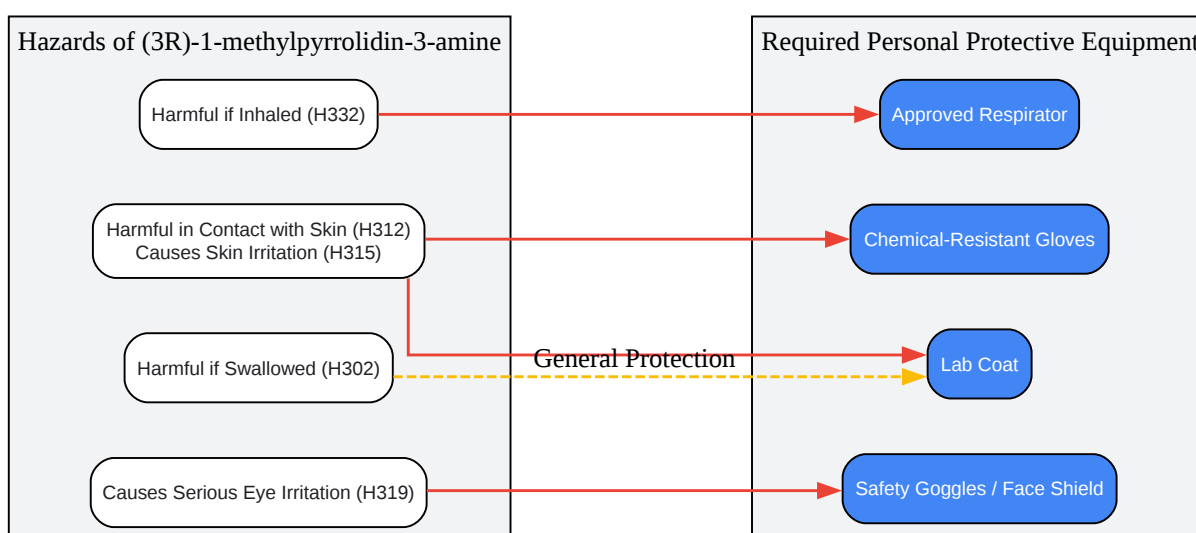
This data is for Pyrrolidine and should be used for estimation purposes only.

Experimental Protocols: Safe Handling and Storage

Given the hazardous nature of this compound, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical. The following diagram illustrates the relationship between the hazards of **(3R)-1-methylpyrrolidin-3-amine** and the required PPE.



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Caption: PPE selection based on the hazards of **(3R)-1-methylpyrrolidin-3-amine**.

Handling Procedures

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[5]
- Personal Hygiene: Wash hands thoroughly after handling. Remove and wash contaminated clothing before reuse. Do not eat, drink, or smoke in the work area.[6]

- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and take precautionary measures against static discharge.[\[7\]](#)[\[8\]](#)
- Container Handling: Keep containers tightly closed when not in use. Ground and bond containers when transferring material.[\[7\]](#)

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[\[7\]](#)
- Keep containers tightly sealed. It is recommended to store under an inert gas like nitrogen.[\[7\]](#)
- The storage area should be a designated flammables area.[\[7\]](#)

Emergency Procedures

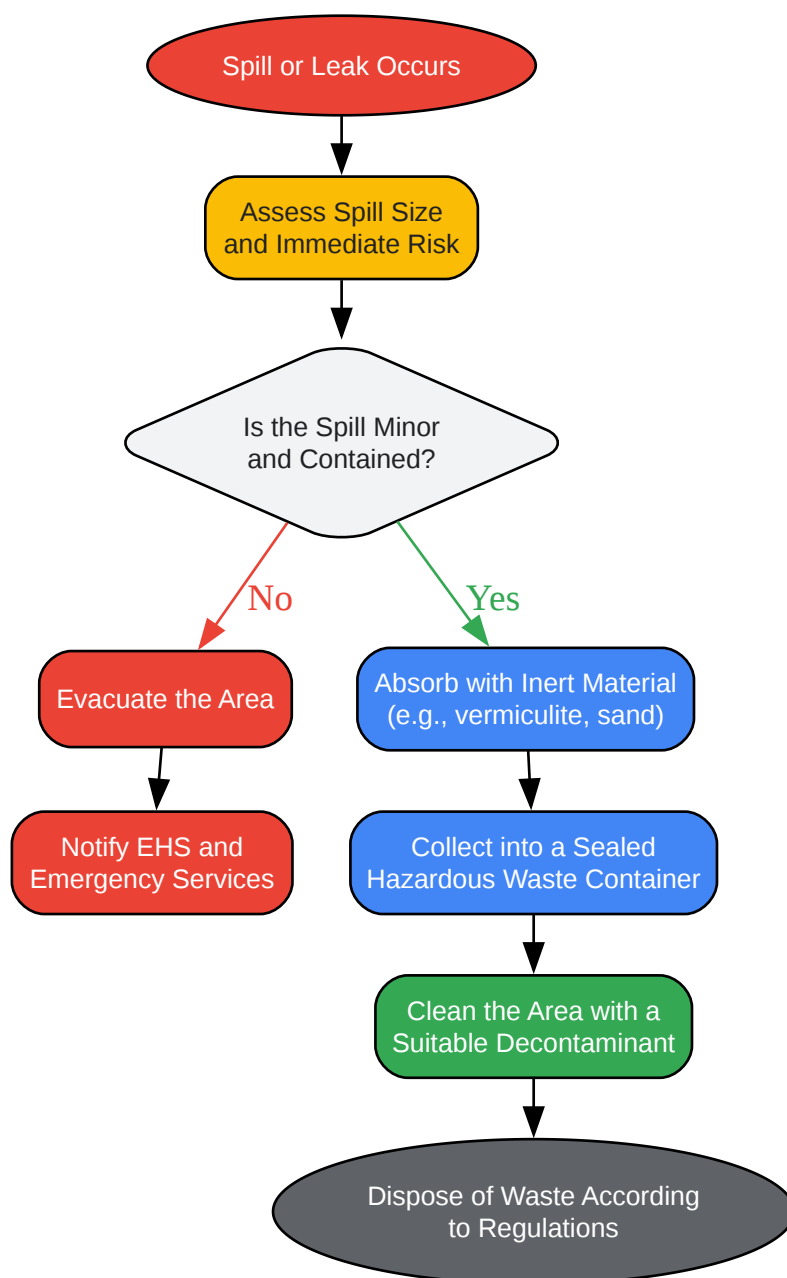
First Aid Measures

Table 4: First Aid Procedures

Exposure Route	Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical attention.[7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get immediate medical attention.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.[7]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get immediate medical attention.

Spill and Leak Response

The following workflow outlines the appropriate response to a spill or leak of **(3R)-1-methylpyrrolidin-3-amine**.



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Caption: Emergency workflow for spills of **(3R)-1-methylpyrrolidin-3-amine**.

Disposal Considerations

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[7] Dispose of this material and its container at a licensed hazardous waste disposal facility.[6] Do not allow the product to enter drains.[6]

Regulatory Information

As of the date of this guide, specific occupational exposure limits (PELs, TLVs) for **(3R)-1-methylpyrrolidin-3-amine** have not been established.[9] It is recommended to handle this compound with engineering controls and work practices designed to minimize exposure.

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References

- 1. indofinechemical.com [indofinechemical.com]
- 2. CAS 457097-75-5: (3R)-1-methylpyrrolidin-3-amine [cymitquimica.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. aksci.com [aksci.com]
- 5. benchchem.com [benchchem.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. lobachemie.com [lobachemie.com]
- 9. Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration [osha.gov]
- To cite this document: BenchChem. [Technical Guide to the Material Safety of (3R)-1-methylpyrrolidin-3-amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1321200#3r-1-methylpyrrolidin-3-amine-material-safety-data-sheet-msds]

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